

Technical Support Center: Minimizing Variability in Aminopromazine Animal Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Aminopromazine**

Cat. No.: **B1665993**

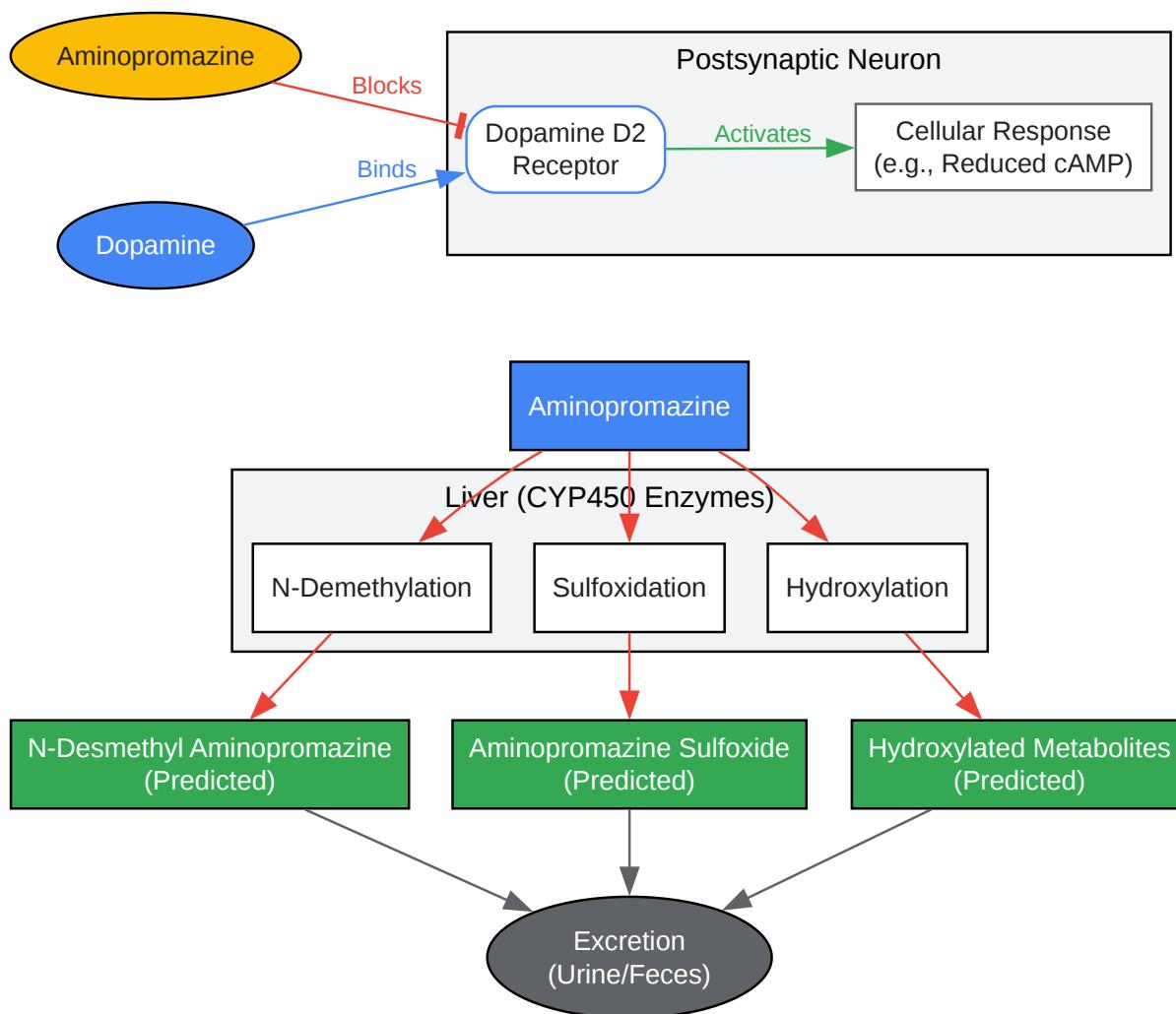
[Get Quote](#)

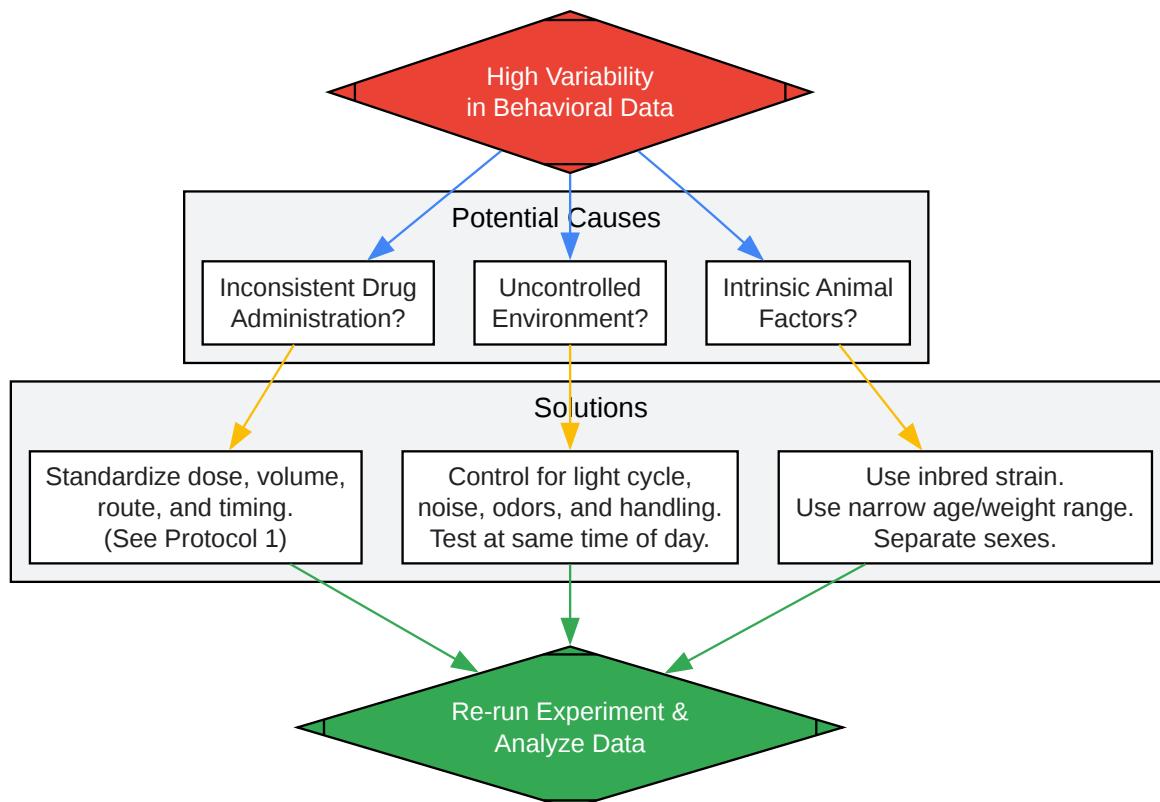
This guide provides researchers, scientists, and drug development professionals with a centralized resource for troubleshooting and minimizing variability in animal studies involving **aminopromazine**.

I. Frequently Asked Questions (FAQs)

Q1: What is **aminopromazine** and what is its primary mechanism of action?

Aminopromazine is a phenothiazine derivative used as an antispasmodic and neuroleptic agent.^{[1][2]} Its primary mechanism of action, like other phenothiazines such as acepromazine, involves the antagonism of dopamine D2 receptors in the central nervous system.^{[3][4]} This blockade of dopaminergic transmission leads to sedative and tranquilizing effects.^[3] Additionally, it may interact with other receptors, including alpha-adrenergic, histamine H1, and muscarinic cholinergic receptors, contributing to its broader pharmacological profile.^[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aminopromazine | antispasmodic drug | CAS# 58-37-7 | InvivoChem [invivochem.com]
- 2. fao.org [fao.org]
- 3. What is the mechanism of Acepromazine? [synapse.patsnap.com]
- 4. Acepromazine: Detailed Review of its Transformative R&D Success, Mechanism of Action, and Drug Target [synapse.patsnap.com]

- To cite this document: BenchChem. [Technical Support Center: Minimizing Variability in Aminopromazine Animal Studies]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1665993#minimizing-variability-in-aminopromazine-animal-studies>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com